

A Technical Guide to the Physicochemical Properties of 4-tert-Butylcatechol (TBC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-tert-Butylcatechol

Cat. No.: B165716

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-tert-Butylcatechol (TBC), with the chemical formula $C_{10}H_{14}O_2$, is a substituted catechol that plays a critical role in various industrial and research applications. Primarily known for its function as a highly effective polymerization inhibitor and antioxidant, TBC is essential for the stabilization of monomers such as styrene, butadiene, and vinyl acetate during storage and transport.^{[1][2][3][4]} Its antioxidant properties also make it a valuable additive in synthetic rubbers, polymers, and oils.^{[1][3][5]} This technical guide provides an in-depth overview of the core physicochemical properties of TBC, detailed experimental protocols for their determination, and visualizations of its mechanisms of action.

Physicochemical Properties of 4-tert-Butylcatechol

The following table summarizes the key physicochemical properties of **4-tert-Butylcatechol**, compiled from various sources. These parameters are fundamental to understanding its behavior in different chemical and biological systems.

Property	Value	Units
Molecular Formula	C ₁₀ H ₁₄ O ₂	-
Molecular Weight	166.22	g/mol
Appearance	White to pale yellow solid/crystalline powder	-
Melting Point	52 - 57	°C
Boiling Point	285	°C
Density	~1.049	g/cm ³
Vapor Pressure	<1	hPa (at 25 °C)
Flash Point	>110	°C
Water Solubility	Slightly soluble (~0.2 - 2 g/L at 25 °C)	g/L
Solubility in Organic Solvents	Soluble in methanol, ethanol, acetone, benzene, ether	-
pKa	~9.92 (Predicted)	-
logP (Octanol-Water Partition Coefficient)	~1.98 - 2.7	-

Experimental Protocols for Physicochemical Property Determination

Accurate determination of physicochemical properties is crucial for the application and safety assessment of chemical compounds. The following are standardized methodologies for the key properties of solid organic compounds like **4-tert-Butylcatechol**, with references to internationally recognized guidelines.

Melting Point/Melting Range

The melting point is a critical indicator of purity for crystalline solids.[6]

- Principle: The temperature at which the phase transition from solid to liquid occurs at atmospheric pressure is determined. For impure substances, this typically occurs over a range of temperatures.[\[7\]](#)[\[8\]](#)
- Apparatus: Capillary tube apparatus (e.g., Thiele tube with a liquid bath or a metal block heater), thermometer.[\[7\]](#)[\[9\]](#)
- Procedure (Capillary Method):
 - A small, finely powdered sample of TBC is packed into a capillary tube.
 - The capillary tube is placed in a heating block or liquid bath along with a calibrated thermometer.
 - The temperature is raised at a slow, controlled rate.
 - The temperatures at which melting begins (initial melting point) and is complete (final melting point) are recorded to define the melting range.[\[9\]](#)
- Standard Guidelines:
 - OECD Test Guideline 102: Melting Point / Melting Range.[\[7\]](#)[\[8\]](#)
 - ASTM E324: Standard Test Method for Relative Initial and Final Melting Points and the Melting Range of Organic Chemicals.[\[10\]](#)[\[11\]](#)

Boiling Point

For low-melting solids like TBC, the boiling point is determined in its liquid state.

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[12\]](#)[\[13\]](#)
- Methods: Ebulliometer, dynamic method, distillation method, Siwoloboff method, and thermal analysis (Differential Scanning Calorimetry/Differential Thermal Analysis).[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Procedure (Dynamic Method):

- The vapor pressure of the substance is measured at various temperatures.
- The boiling point is determined by the temperature at which the vapor pressure reaches 101.325 kPa.
- Standard Guidelines:
 - OECD Test Guideline 103: Boiling Point.[\[12\]](#)[\[13\]](#)[\[14\]](#)
 - ASTM D1078: Standard Test Method for Distillation Range of Volatile Organic Liquids.[\[15\]](#)
 - ASTM D5399: Standard Test Method for Boiling Point Distribution of Hydrocarbon Solvents by Gas Chromatography.[\[16\]](#)[\[17\]](#)

Density of Solids

- Principle: Density is the mass of a substance per unit volume. For solids, methods like the pycnometer or hydrostatic balance are commonly used.[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Procedure (Air Comparison Pycnometer):
 - The volume of a weighed sample of TBC is measured in a calibrated cylinder of variable volume using an inert gas.
 - The density is calculated from the mass and the measured volume.[\[19\]](#)
- Standard Guidelines:
 - OECD Test Guideline 109: Density of Liquids and Solids.[\[18\]](#)[\[21\]](#)[\[22\]](#)
 - ASTM D1817: Standard Test Method for Rubber Chemicals—Density.[\[23\]](#)[\[24\]](#)
 - ASTM D1505: Standard Test Method for Density of Plastics by the Density-Gradient Technique.[\[25\]](#)

Water Solubility

- Principle: The saturation mass concentration of the substance in water at a given temperature is determined.[\[26\]](#)

- Methods: Column Elution Method (for solubilities $< 10^{-2}$ g/L) and Flask Method (for solubilities $> 10^{-2}$ g/L).[\[26\]](#) Given TBC's solubility, the Flask Method is more appropriate.
- Procedure (Flask Method):
 - An excess amount of TBC is stirred in water at a constant temperature for a sufficient time to reach equilibrium.
 - The mixture is centrifuged or filtered to separate the undissolved solid.
 - The concentration of TBC in the aqueous phase is determined by a suitable analytical method (e.g., HPLC, UV-Vis spectroscopy).
- Standard Guideline:
 - OECD Test Guideline 105: Water Solubility.[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

Partition Coefficient (n-octanol/water) - logP

- Principle: The partition coefficient (P) is the ratio of the equilibrium concentrations of a substance in a two-phase system of n-octanol and water. LogP is a measure of a substance's lipophilicity.[\[31\]](#)[\[32\]](#)[\[33\]](#)[\[34\]](#)
- Method: Shake Flask Method.
- Procedure:
 - A known amount of TBC is dissolved in a mixture of n-octanol and water.
 - The mixture is shaken until equilibrium is reached.
 - The phases are separated by centrifugation.
 - The concentration of TBC in each phase is determined analytically.
 - The partition coefficient is calculated as the ratio of the concentration in n-octanol to the concentration in water.[\[31\]](#)[\[34\]](#)
- Standard Guideline:

- OECD Test Guideline 107: Partition Coefficient (n-octanol/water), Shake Flask Method.[31][32][33][34]

Dissociation Constant (pKa)

- Principle: The pKa is the negative logarithm of the acid dissociation constant (Ka) and indicates the strength of an acid. For a phenolic compound like TBC, this relates to the deprotonation of the hydroxyl groups.
- Methods: Spectrophotometric or potentiometric titration methods are commonly employed.
- Procedure (Spectrophotometric Titration):
 - The UV-Vis absorption spectra of TBC are recorded at various pH values.
 - The changes in absorbance at specific wavelengths, corresponding to the protonated and deprotonated forms of TBC, are used to calculate the pKa.
- Standard Guideline:
 - While a specific OECD guideline for pKa is not as commonly cited as for other properties, general principles are well-established in the scientific literature and are often required for regulatory submissions.

Signaling Pathways and Mechanisms of Action

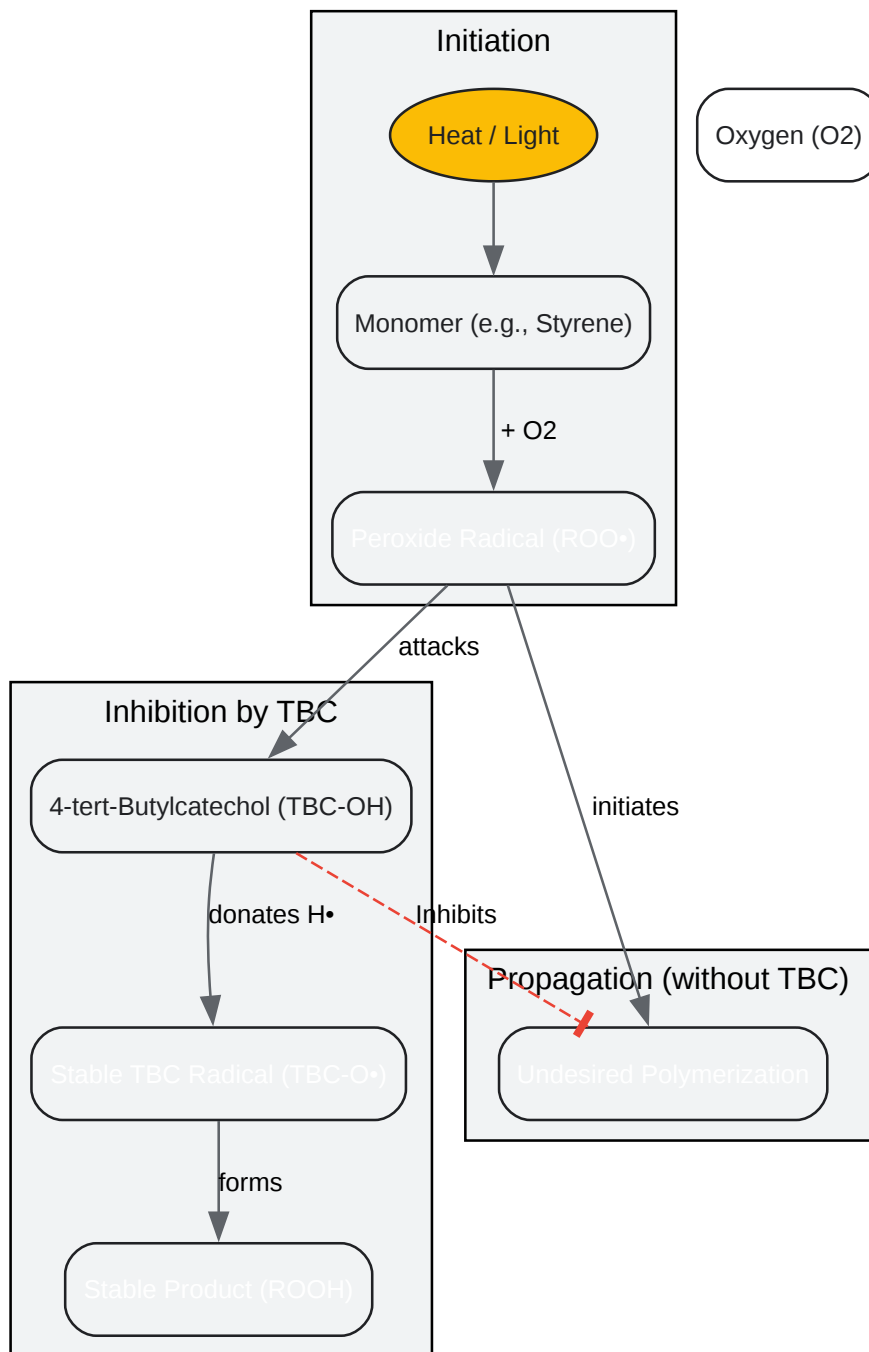
Mechanism as a Polymerization Inhibitor and Antioxidant

4-tert-Butylcatechol is a highly effective free-radical scavenger, which is the basis for its function as both a polymerization inhibitor and an antioxidant. This process requires the presence of oxygen.

- Inhibition of Polymerization: In the presence of oxygen, monomers can form peroxide radicals. TBC efficiently scavenges these peroxide radicals, preventing them from initiating polymer chain reactions.[2] This is significantly more effective than hydroquinone at elevated temperatures.[1][35]

- Antioxidant Action: The antioxidant mechanism of phenolic compounds like TBC involves the donation of a hydrogen atom from one of its hydroxyl groups to a free radical, thus neutralizing it. The resulting phenoxy radical is stabilized by resonance and the steric hindrance of the bulky tert-butyl group, which prevents it from initiating further radical reactions.[\[36\]](#)

Mechanism of 4-tert-Butylcatechol (TBC) as a Polymerization Inhibitor



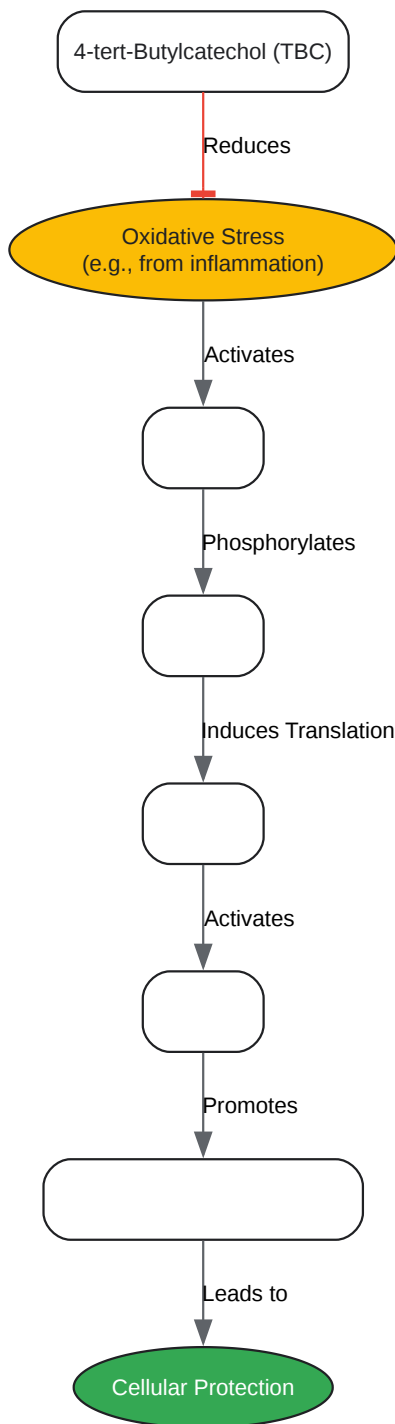
[Click to download full resolution via product page](#)

Caption: TBC's role as a free-radical scavenger to inhibit polymerization.

Involvement in Biological Signaling Pathways

Recent research has explored the effects of catechol-containing antioxidants, using TBC as a model compound, on neuronal cells. These studies suggest a protective role against inflammation and oxidative stress-related neurodegeneration. One of the implicated pathways is the PERK-eIF2 α -ATF4 axis, which is involved in the cellular stress response.

- Antioxidant Response: TBC is considered an antioxidant element that can influence the PERK-eIF2 α -ATF4 signaling pathway. This pathway is linked to the expression of antioxidant response genes through the transcription factor Nrf2.[\[37\]](#) By mitigating oxidative stress, TBC may help protect cells from damage.[\[37\]](#)[\[38\]](#)

Potential Role of TBC in the PERK-eIF2 α -ATF4 Antioxidant Response Pathway[Click to download full resolution via product page](#)

Caption: TBC's potential antioxidant role in a cellular stress response pathway.

Conclusion

4-tert-Butylcatechol is a compound with well-defined physicochemical properties that underpin its widespread use as a polymerization inhibitor and antioxidant. The standardized methods for determining these properties, primarily through OECD and ASTM guidelines, ensure consistent and reliable data for industrial quality control, safety assessment, and scientific research. Furthermore, understanding the mechanisms by which TBC functions, both in chemical processes and potentially in biological systems, opens avenues for its application in diverse fields, including materials science and drug development. This guide provides a foundational resource for professionals working with this versatile chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-tert-Butylcatechol | 98-29-3 | Benchchem [benchchem.com]
- 2. metrohm.com [metrohm.com]
- 3. 4-TERT-BUTYLCATECHOL - Ataman Kimya [atamanchemicals.com]
- 4. nbinnco.com [nbinnco.com]
- 5. Uses|p-Tert Butylcatechol|TBC-Hosea Chem [hoseachem.com]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. acri.gov.tw [acri.gov.tw]
- 8. oecd.org [oecd.org]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. store.astm.org [store.astm.org]
- 11. infinitalab.com [infinitalab.com]
- 12. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 103 ... - OECD - Google 圖書 [books.google.com.hk]
- 13. oecd.org [oecd.org]

- 14. laboratuar.com [laboratuar.com]
- 15. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 16. standards.iteh.ai [standards.iteh.ai]
- 17. kelid1.ir [kelid1.ir]
- 18. oecd.org [oecd.org]
- 19. acri.gov.tw [acri.gov.tw]
- 20. OECD n°109: Density of liquids and solids - Analytice [analytice.com]
- 21. oecd.org [oecd.org]
- 22. oecd.org [oecd.org]
- 23. store.astm.org [store.astm.org]
- 24. Standard - Standard Test Method for Rubber Chemicals—Density ASTM D1817 - Swedish Institute for Standards, SIS [sis.se]
- 25. trl.com [trl.com]
- 26. oecd.org [oecd.org]
- 27. oecd.org [oecd.org]
- 28. filab.fr [filab.fr]
- 29. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 30. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 31. oecd.org [oecd.org]
- 32. oecd.org [oecd.org]
- 33. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 34. biotecnologiebt.it [biotecnologiebt.it]
- 35. longchangchemical.com [longchangchemical.com]
- 36. 4-tert-butylcatechol 98% (TBC) (production process) » Rayeneh Group [rayeneh.com]
- 37. taylorandfrancis.com [taylorandfrancis.com]
- 38. Neuronal effects of 4-t-Butylcatechol: A model for catechol-containing antioxidants - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 4-tert-Butylcatechol (TBC)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b165716#physicochemical-properties-of-4-tert-butylcatechol-tbc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com